

(R)-Carisbamate-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: (R)-Carisbamate-d4

Cat. No.: B587630

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This technical guide provides an in-depth overview of **(R)-Carisbamate-d4**, a deuterated analog of the anticonvulsant compound Carisbamate. The information is tailored for researchers, scientists, and professionals in drug development, offering key data, insights into its mechanism of action, and general experimental methodologies.

Core Compound Data

(R)-Carisbamate-d4 is the isotopically labeled version of (R)-Carisbamate, where four hydrogen atoms have been replaced by deuterium. This labeling is often utilized in pharmacokinetic and metabolic studies to trace the compound's fate in biological systems.

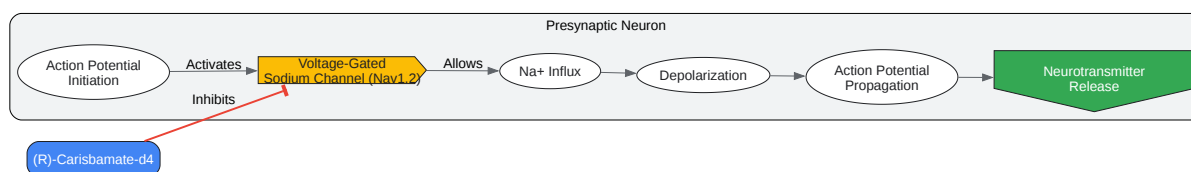
Property	Value	Citations
CAS Number	1287128-99-7	[1] [2] [3]
Molecular Formula	C ₉ H ₆ D ₄ ClNO ₃	[1] [2]
Molecular Weight	219.66 g/mol	[1] [2]
Synonyms	(1R)-1-(2-Chlorophenyl-d4)-1,2-ethanediol 2-Carbamate	[1] [2]

Mechanism of Action

While the precise mechanism of action for Carisbamate is not fully elucidated, extensive research points to its role as a modulator of neuronal excitability. The primary mechanism is believed to be the inhibition of voltage-gated sodium channels.[1][2][4]

Carisbamate exhibits a concentration-, voltage-, and use-dependent blockade of these channels, with a particular affinity for the Nav1.2 isoform.[3][5] This inhibition leads to a reduction in the repetitive firing of action potentials in neurons, which is a key factor in its anticonvulsant properties.[5][6]

Furthermore, some studies suggest that Carisbamate may also influence GABAergic neurotransmission, enhancing the effects of the primary inhibitory neurotransmitter in the brain.[2] There is also evidence indicating a reduction in glutamatergic transmission.[3]



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Figure 1. Simplified signaling pathway of Carisbamate's inhibitory action on voltage-gated sodium channels.

Experimental Protocols

Detailed, publicly available experimental protocols specifically for the synthesis and analysis of **(R)-Carisbamate-d4** are limited. However, general methodologies for the preparation and characterization of deuterated compounds are well-established and can be adapted.

General Synthesis of Deuterated Compounds

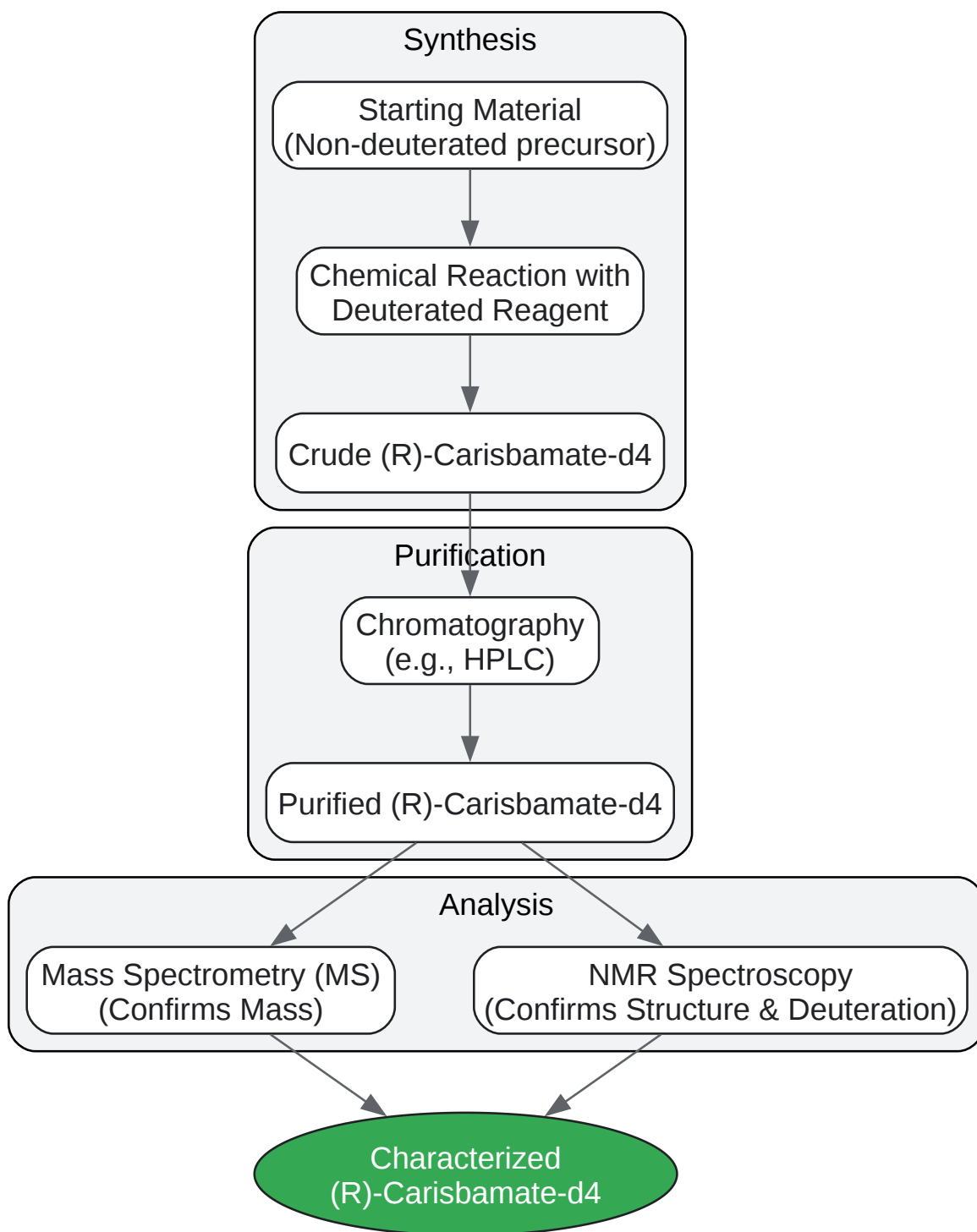
The synthesis of deuterated compounds like **(R)-Carisbamate-d4** typically involves the use of deuterated reagents or solvents at a key step in the synthetic route. Common methods include:

- **Reduction with Deuterated Hydride Reagents:** A common strategy is the reduction of a suitable precursor (e.g., an ester or ketone) with a deuterium-donating reagent such as lithium aluminum deuteride (LiAlD_4).
- **Catalytic Deuteration:** Utilizing deuterium gas (D_2) in the presence of a metal catalyst (e.g., Palladium on carbon) to reduce a double or triple bond.
- **Deuterium Exchange:** In some cases, acidic or basic protons in a molecule can be exchanged for deuterium by treatment with a deuterium source like D_2O under appropriate conditions.

Analytical Characterization

The identity, purity, and extent of deuteration of **(R)-Carisbamate-d4** would be confirmed using a combination of standard analytical techniques:

- **Mass Spectrometry (MS):** This is a primary tool for confirming the incorporation of deuterium by observing the expected mass shift in the molecular ion peak compared to the non-deuterated analog. Liquid chromatography-mass spectrometry (LC-MS) is often employed for its high sensitivity and ability to separate the analyte from complex mixtures.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR is used to confirm the absence of proton signals at the sites of deuteration.
 - ^2H NMR can be used to directly observe the deuterium signals, confirming their presence and location in the molecule.
 - ^{13}C NMR can also provide information about the deuterated positions through changes in carbon signal splitting and chemical shifts.



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Figure 2. A general experimental workflow for the synthesis and characterization of a deuterated compound.

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References

- 1. resolvemass.ca [resolvemass.ca]
- 2. Quantitative imaging of deuterated metabolic tracers in biological tissues with nanoscale secondary ion mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Minimal deuterium isotope effects in quantitation of dimethyl-labeled complex proteomes analyzed with capillary zone electrophoresis/mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Deuterated Compounds [simsonpharma.com]
- 5. resolvemass.ca [resolvemass.ca]
- 6. brightspec.com [brightspec.com]
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